Application Notes and Protocols: Chiral Synthesis of (S)-3-(Methoxymethyl)piperidine

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Compound of Interest

Compound Name:	*3-(Methoxymethyl)piperidine*
CAS No.:	*116574-72-2*
Cat. No.:	*B037864*

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Abstract

This document provides detailed protocols for the chiral synthesis of (S)-**3-(Methoxymethyl)piperidine**, a valuable chiral building block in medicinal chemistry. The synthetic strategy is based on a highly efficient three-step sequence commencing with the biocatalytic, asymmetric reduction of N-Boc-3-piperidone to furnish the key intermediate, (S)-N-Boc-3-hydroxypiperidine. Subsequent O-methylation of the hydroxyl group via a Williamson ether synthesis, followed by acidic deprotection of the N-Boc group, affords the target compound with high enantiopurity. This application note includes comprehensive experimental procedures, tabulated quantitative data for each key step, and graphical workflows to illustrate the synthetic pathway.

Introduction

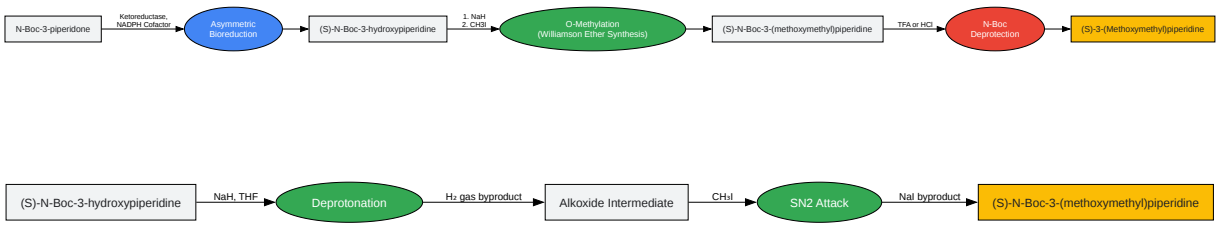
Chiral piperidine scaffolds are privileged structures found in a vast array of pharmaceuticals and biologically active compounds. The precise stereochemical orientation of substituents on the piperidine ring is often critical for biological activity and selectivity. (S)-**3-**

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(Methoxymethyl)piperidine represents an important synthon for the development of novel therapeutic agents. Its synthesis requires robust and efficient methods to control the stereocenter at the C3 position. The protocols outlined herein describe a reliable and scalable approach that combines the high selectivity of enzymatic catalysis with well-established organic transformations to produce the target molecule in high yield and optical purity.

Overall Synthetic Strategy

The synthesis of (S)-**3-(Methoxymethyl)piperidine** is accomplished through a three-stage process. The first stage establishes the crucial chirality through an asymmetric reduction. The second stage introduces the methyl ether functionality. The final stage removes the nitrogen protecting group to yield the final product.



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